

Adenosine A2A Receptor (A2AR) Signaling

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Compound of Interest

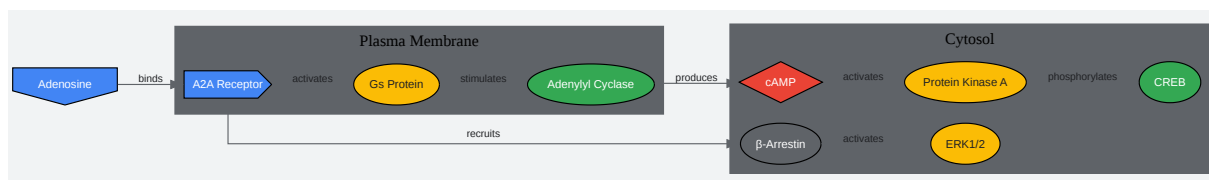
Compound Name: Aspartyl-Arginine

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The Adenosine A2A Receptor is a G-protein coupled receptor (GPCR) that plays a crucial role in various physiological processes, including inflammation, neurotransmission, and cardiovascular function. Its primary endogenous ligand is adenosine. The activation of the A2AR predominantly leads to the stimulation of adenylyl cyclase through the Gs alpha subunit, resulting in an increase in intracellular cyclic AMP (cAMP) levels. This, in turn, activates Protein Kinase A (PKA), which phosphorylates a multitude of downstream targets, modulating cellular responses.

Beyond the canonical Gs pathway, the A2AR can also couple to other G proteins, such as G α o in the striatum. Furthermore, evidence suggests the involvement of non-G protein signaling pathways, including those mediated by β -arrestins, which can lead to the activation of mitogen-activated protein kinase (MAPK) cascades like the ERK1/2 pathway. This highlights the complexity of A2AR signaling and the potential for biased agonism, where different ligands can preferentially activate certain downstream pathways.



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Canonical and non-canonical A2AR signaling pathways.

Quantitative Data on Ligand Interactions

The interaction of various ligands with the A2AR has been extensively studied. The following tables summarize key quantitative data for selected agonists and antagonists, including their binding affinities (K_i) and functional potencies (EC_{50}/IC_{50}). This data is crucial for understanding the structure-activity relationships and for the development of novel therapeutic agents targeting the A2AR.

Agonist	K_i (nM)	EC_{50} (nM)	Assay Type	Reference
Adenosine	1,200	2,000	cAMP accumulation	
NECA	15	20	cAMP accumulation	
CGS-21680	29	100	cAMP accumulation	
Regadenoson	1,300	6,700	cAMP accumulation	

Antagonist	Ki (nM)	IC50 (nM)	Assay Type	Reference
Istradefylline	2.2	15	Radioligand binding	
Preladenant	1.1	5.5	Radioligand binding	
Theophylline	10,000	50,000	cAMP accumulation	
Caffeine	20,000	40,000	cAMP accumulation	

Experimental Protocols

Radioligand Binding Assay

This protocol details a competitive radioligand binding assay to determine the affinity of unlabeled compounds for the A2AR.

Materials:

- Membranes from cells expressing the human A2AR.
- [3H]-ZM241385 (radioligand).
- Assay buffer: 50 mM Tris-HCl, pH 7.4, with 10 mM MgCl₂.
- Test compounds.
- Scintillation vials and cocktail.
- Glass fiber filters.

Procedure:

- Prepare a dilution series of the test compounds.

- In a 96-well plate, add 50 μL of assay buffer, 25 μL of radioligand solution, 25 μL of test compound solution, and 100 μL of membrane suspension.
- Incubate at room temperature for 60 minutes.
- Terminate the assay by rapid filtration through glass fiber filters using a cell harvester.
- Wash the filters three times with ice-cold assay buffer.
- Transfer the filters to scintillation vials, add scintillation cocktail, and count the radioactivity using a scintillation counter.
- Calculate the K_i values using the Cheng-Prusoff equation.

cAMP Accumulation Assay

This protocol describes a functional assay to measure the effect of compounds on A2AR-mediated cAMP production.

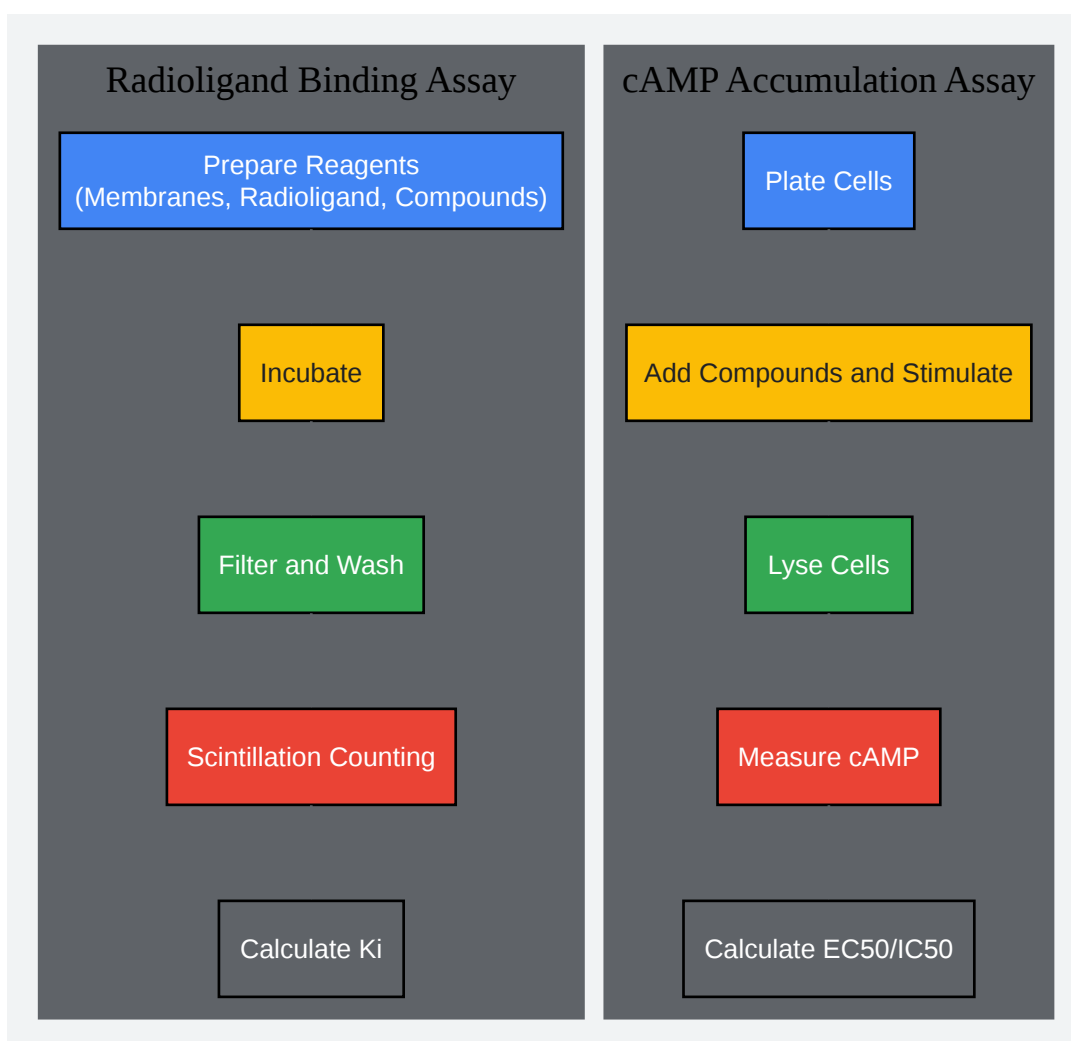
Materials:

- HEK293 cells stably expressing the human A2AR.
- Assay medium: DMEM with 0.1% BSA and 100 μM IBMX.
- Forskolin.
- Test compounds.
- cAMP assay kit (e.g., HTRF or ELISA).

Procedure:

- Plate the cells in a 96-well plate and grow to confluence.
- Wash the cells with assay medium.
- Add the test compounds (for antagonists, pre-incubate for 15 minutes).

- Stimulate the cells with an EC80 concentration of an A2AR agonist (e.g., NECA) for 30 minutes at 37°C.
- Lyse the cells and measure the intracellular cAMP levels using a commercial assay kit according to the manufacturer's instructions.
- Generate dose-response curves and calculate EC50 or IC50 values.



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Workflow for A2AR characterization assays.

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